Androsterone-d4 glucuronide CAS number and molecular weight

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Compound of Interest

Compound Name:	*Androsterone-d4 glucuronide*
Cat. No.:	*B11940959*

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Technical Guide: Androsterone-d4 Glucuronide
Advanced Application in Steroid Profiling and Quantitative Mass Spectrometry

Executive Summary

Androsterone-d4 glucuronide (ADT-G-d4) is a stable isotope-labeled conjugate of androsterone, a primary metabolite of testosterone and dihydrotestosterone (DHT). It serves as a critical Internal Standard (IS) in clinical endocrinology and forensic toxicology (anti-doping). Its primary utility lies in the direct quantification of intact steroid glucuronides via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), bypassing the traditional, error-prone enzymatic hydrolysis step. This guide details its physicochemical properties, mechanistic role in Isotope Dilution Mass Spectrometry (IDMS), and validated experimental protocols.

Part 1: Chemical Identity & Physicochemical Properties

The accurate identification of **Androsterone-d4 glucuronide** is contingent on the specific salt form and deuterium labeling pattern. The data below refers to the 2,2,4,4-d4 isotopologue, the industry standard for minimizing isotope scrambling during fragmentation.

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Core Data Table

Property	Specification
Chemical Name	Androsterone-2,2,4,4-d4 -D-glucuronide
CAS Number (Free Acid)	2687960-87-6
CAS Number (Sodium Salt)	2687960-88-7
Unlabeled Parent CAS	1852-43-3 (Free Acid)
Molecular Formula	(Free Acid)
Molecular Weight	470.59 g/mol (Free Acid)
Molecular Weight (Na Salt)	492.57 g/mol
Exact Mass	470.2818 Da
Solubility	Methanol, DMSO, Water (Sodium salt is highly water-soluble)
Stability	Store at -20°C; Hygroscopic (Sodium salt)

Structural Configuration

- Steroid Core:

  -androstan-3

  -ol-17-one

- Conjugation:

  -D-glucuronic acid attached at the C3 position.

- Isotopic Labeling: Four deuterium atoms located at positions C2 and C4 of the steroid ring. This specific labeling is chosen to prevent back-exchange of deuterium in aqueous solution, ensuring the integrity of the internal standard during sample preparation.

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Part 2: Mechanistic Role in Mass Spectrometry

The Shift to Direct Detection

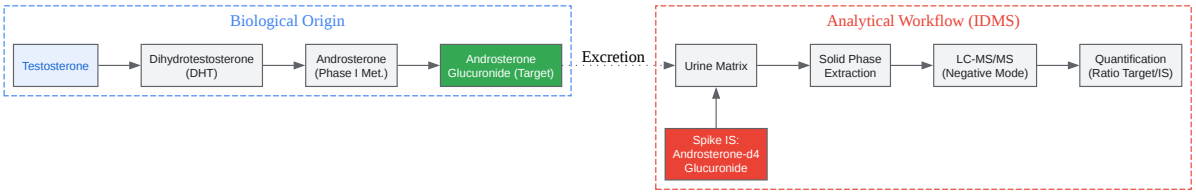
Historically, steroid analysis involved enzymatic hydrolysis (using

-glucuronidase) to cleave the glucuronide, followed by GC-MS analysis of the free steroid. This process introduces variability due to incomplete hydrolysis or enzyme inhibition.

Androsterone-d4 glucuronide enables "Direct Detection" protocols:

- Matrix Compensation: As a co-eluting internal standard, ADT-G-d4 experiences the exact same ionization suppression/enhancement in the electrospray source (ESI) as the endogenous analyte.
- Recovery Normalization: It accounts for analyte loss during Solid Phase Extraction (SPE), as the physicochemical behavior of the deuterated analog is virtually identical to the target.
- Metabolic Pathway Tracing: In anti-doping, the ratio of Androsterone Glucuronide (ADT-G) to Etiocholanolone Glucuronide (Etio-G) is a key marker (the "T/E ratio" equivalent for metabolites). Precise quantification using ADT-G-d4 is mandatory for longitudinal profiling (Athlete Biological Passport).

Visualizing the Analytical Logic



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Figure 1: Metabolic origin of Androsterone Glucuronide and its integration into the Isotope Dilution Mass Spectrometry (IDMS) workflow.

Part 3: Experimental Protocol (Validated Workflow)

Objective: Quantification of Androsterone Glucuronide in human urine using **Androsterone-d4 glucuronide** as the Internal Standard.

1. Reagent Preparation

- Stock Solution: Dissolve 1 mg **Androsterone-d4 glucuronide** (Na salt) in 10 mL Methanol (100 µg/mL). Store at -20°C.
- Working IS Solution: Dilute Stock to 1 µg/mL in 50:50 Methanol:Water.

2. Sample Preparation (Dilute-and-Shoot vs. SPE)

For high-throughput screening, "Dilute-and-Shoot" is common. For high-sensitivity confirmation, use SPE.

Method A: Solid Phase Extraction (High Sensitivity)

- Aliquot: Transfer 200 µL of urine into a 96-well plate or tube.
- Spike: Add 20 µL of Working IS Solution (**Androsterone-d4 glucuronide**). Vortex for 10s.
- Conditioning: Condition SPE cartridge (e.g., Oasis HLB or C18) with 1 mL MeOH followed by 1 mL Water.
- Loading: Load sample onto cartridge.
- Wash: Wash with 1 mL 5% Methanol in Water (removes salts/urea).
- Elution: Elute with 1 mL 100% Methanol.
- Reconstitution: Evaporate to dryness under

  at 40°C. Reconstitute in 100 µL Mobile Phase A/B (80:20).

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3. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (or 5mM Ammonium Formate for negative mode).
- Mobile Phase B: Acetonitrile (or Methanol).
- Gradient: 20% B to 90% B over 8 minutes.
- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
  - Note: Glucuronides ionize strongly in negative mode

    .
- MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Androsterone-G	465.3	113.0 (Glucuronide fragment)	25
Androsterone-d4-G	469.3	113.0 (Glucuronide fragment)	25

Note: The mass shift is +4 Da. In negative mode, the free acid mass (470.6) loses a proton to become 469.3.

Part 4: Synthesis & Stability Considerations

Synthesis Pathway

Androsterone-d4 glucuronide is typically synthesized via the Koenigs-Knorr reaction or a modified imidate procedure:

- Precursor: Androsterone-2,2,4,4-d4 is prepared via base-catalyzed deuterium exchange of androstanedione-d4 followed by stereoselective reduction.

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- Conjugation: The deuterated steroid is reacted with acetobromo-

  -D-glucuronic acid methyl ester.

- Deprotection: Hydrolysis of the ester groups yields the final glucuronide.

Stability Profile

- Hydrolysis Risk: Glucuronides are susceptible to spontaneous hydrolysis at high pH (>10) or high temperature. Keep samples neutral (pH 7.0) and cool.

- Isotope Stability: The 2,2,4,4-d4 labeling is chemically stable in biological matrices. However, avoid strong acidic conditions which could theoretically induce enolization and deuterium loss at the ketone position (though C17 ketone is less reactive than C3).

References

- National Center for Biotechnology Information (PubChem).Androsterone glucuronide-d4 (CID 117064905). [Link]

- World Anti-Doping Agency (WADA).Technical Document TD2021EAAS: Endogenous Anabolic Androgenic Steroids. (Contextual Reference for Steroid Profiling). [Link]

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